

(5-Ethylthiophen-2-yl)boronic acid: A Technical Overview of Physical Properties

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Compound of Interest

Compound Name: (5-Ethylthiophen-2-yl)boronic acid

Cat. No.: B067913

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(5-Ethylthiophen-2-yl)boronic acid is an organoboron compound integral to the synthesis of complex organic molecules, particularly within the fields of medicinal chemistry and materials science. As a derivative of thiophene, a sulfur-containing heterocycle, it serves as a crucial building block in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This guide provides a detailed summary of its core physical properties for researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

The physical characteristics of **(5-Ethylthiophen-2-yl)boronic acid** are essential for its handling, storage, and application in synthetic chemistry. The data, compiled from various chemical data repositories, are summarized below. It is important to note that several of these values are predicted through computational models and may vary from empirically determined figures.

Property	Value
CAS Number	162607-16-1
Molecular Formula	C ₆ H ₉ BO ₂ S
Molecular Weight	156.01 g/mol
Appearance	Solid (typical for boronic acids)
Boiling Point	307.9 ± 44.0 °C at 760 mmHg (Predicted)[1][2]
Density	1.20 ± 0.1 g/cm ³ (Predicted)[1]
pKa	8.75 ± 0.53 (Predicted)[1]
Flash Point	140.042 °C[2]

Solubility Profile

Specific solubility data for **(5-Ethylthiophen-2-yl)boronic acid** in various organic solvents is not extensively documented. However, the general solubility of boronic acids can be characterized as follows:

- **High Solubility:** Generally observed in polar aprotic solvents like ethers (e.g., dioxane) and ketones.
- **Moderate Solubility:** Often seen in chlorinated solvents such as chloroform.
- **Low Solubility:** Typically exhibit very low solubility in nonpolar hydrocarbon solvents.[3]

The solubility of boronic acids can be influenced by their tendency to form reversible covalent complexes with diols, a property that can be exploited to enhance solubility in certain media.[4] Furthermore, boronic acids can undergo dehydration to form cyclic trimeric anhydrides known as boroxines, which can also affect their solubility characteristics.[4]

Experimental Protocols: General Methodologies

While specific experimental protocols for the determination of the physical properties of **(5-Ethylthiophen-2-yl)boronic acid** are not detailed in publicly available literature, the following

outlines standard methodologies employed for such characterizations.

Melting Point Determination

The melting point of a solid boronic acid is typically determined using a digital melting point apparatus.

- **Sample Preparation:** A small, dry sample of the crystalline compound is packed into a capillary tube.
- **Instrumentation:** The capillary tube is placed into the heating block of the apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. It is crucial to note that for boronic acids, the observed "melting point" may in fact be a decomposition or dehydration point, which can lead to variability in reported values.[5]

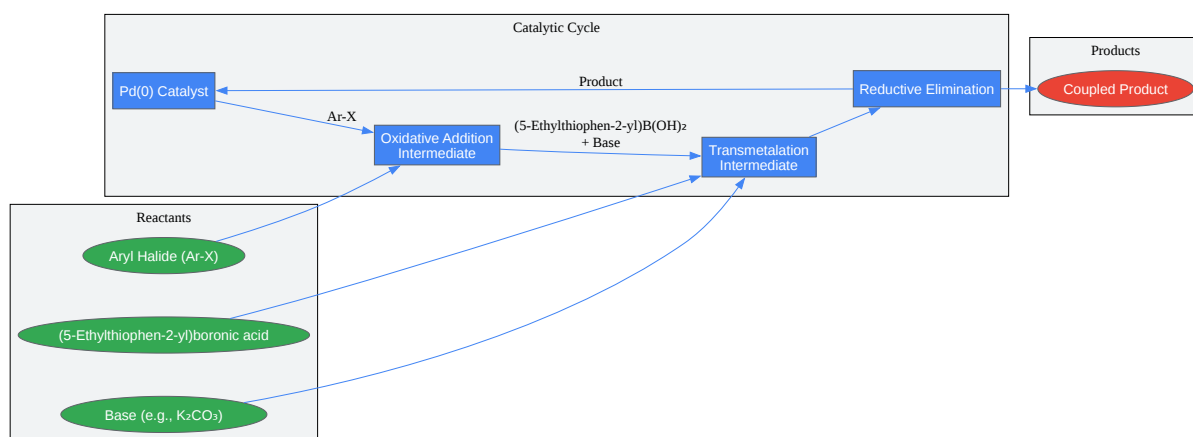
pKa Determination

The acidity constant (pKa) of a boronic acid is a measure of its Lewis acidity. Potentiometric titration is a common method for its determination.

- **Solution Preparation:** A solution of the boronic acid is prepared in a suitable solvent system, often a water-miscible co-solvent mixture (e.g., water/DMSO or water/methanol), due to the limited aqueous solubility of many arylboronic acids.[6]
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH).
- **Data Acquisition:** The pH of the solution is measured with a calibrated pH meter after each addition of the titrant.
- **Analysis:** A titration curve is generated by plotting pH versus the volume of titrant added. The pKa is the pH at which half of the boronic acid has been neutralized.[7]

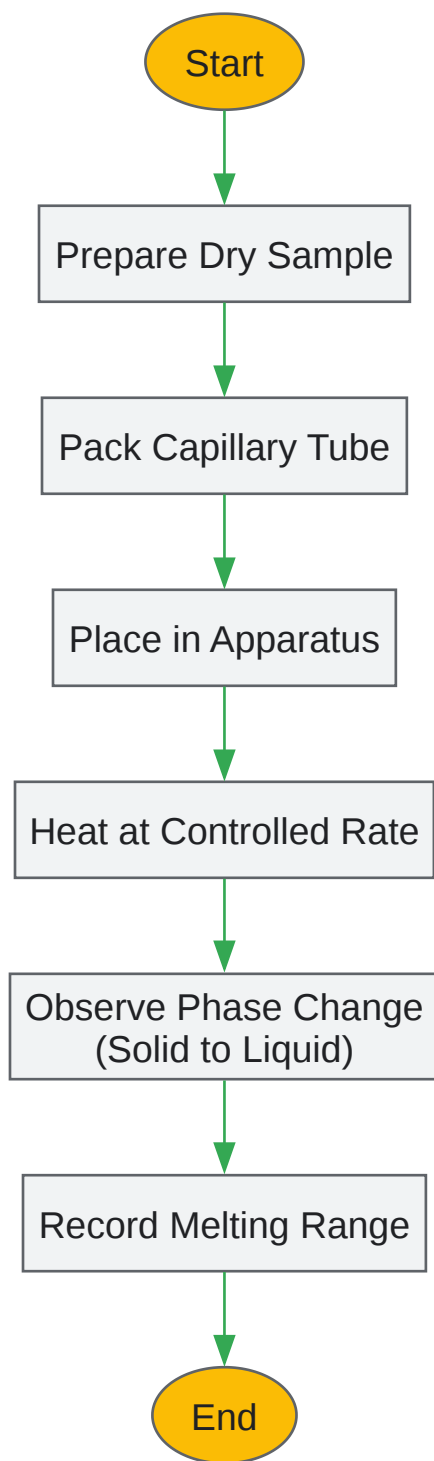
Logical and Experimental Workflows

Visualizing the application and characterization of **(5-Ethylthiophen-2-yl)boronic acid** provides a clearer understanding of its role in synthesis and analysis. The following diagrams, rendered in DOT language, illustrate key processes.



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Caption: Workflow of a Suzuki-Miyaura Coupling Reaction.



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Caption: General Workflow for Melting Point Determination.

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